

5-Bromo-2-methoxy-4-methylpyridine physical properties

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Compound of Interest

Compound Name: 5-Bromo-2-methoxy-4-methylpyridine

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An In-depth Technical Guide on the Physical Properties of **5-Bromo-2-methoxy-4-methylpyridine**

This technical guide provides a comprehensive overview of the known physical properties of **5-Bromo-2-methoxy-4-methylpyridine**, a chemical compound utilized in organic synthesis. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

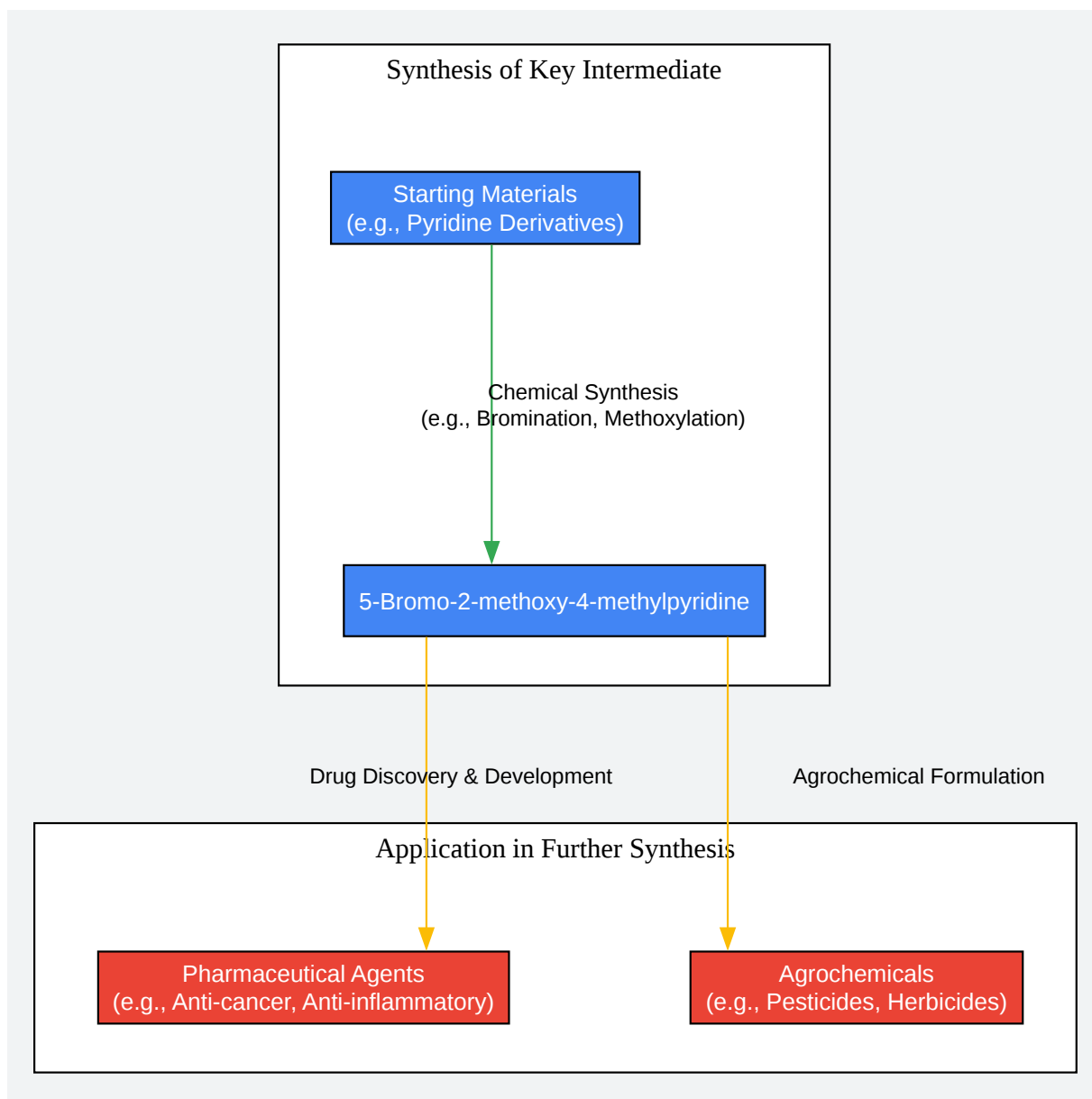
Physicochemical Properties

The physical and chemical characteristics of **5-Bromo-2-methoxy-4-methylpyridine** are summarized below. These properties are essential for its handling, application in synthetic protocols, and for quality control purposes.

Property	Value	Source(s)
CAS Number	164513-39-7	[1][2][3]
Molecular Formula	C ₇ H ₈ BrNO	[2][3]
Molecular Weight	202.05 g/mol	[2][3]
Appearance	White to Almost white powder to crystal	[2]
Melting Point	33-40 °C	[1][2][4]
Boiling Point	229.6 ± 35.0 °C (Predicted)	[1]
Density	1.45 g/mL	[1]
Purity	>98.0% (GC)	[2]
Flash Point	225 °F	[1]
Storage Temperature	Refrigerated (0-10°C)	[2]

Synthetic Pathway Overview

5-Bromo-2-methoxy-4-methylpyridine serves as a valuable intermediate in the synthesis of more complex molecules, including various pharmaceuticals and agrochemicals.[5] A general representation of its role in a synthetic workflow is outlined below.



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Caption: General synthetic workflow illustrating the role of **5-Bromo-2-methoxy-4-methylpyridine**.

Experimental Protocols

While detailed experimental procedures for determining the physical properties of this specific compound are not readily available in the literature, the following section outlines generalized protocols commonly used for pyridine derivatives.^[6]

Determination of Melting Point

- **Methodology:** The melting point is determined using the capillary method. A small, finely powdered sample of the crystalline compound is packed into a thin-walled capillary tube that is sealed at one end. The capillary tube is then placed in a calibrated melting point apparatus. The temperature is raised slowly, and the range from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes liquid is recorded as the melting point range.^[6]

Determination of Boiling Point (Micro Method)

- **Methodology:** For determining the boiling point of a small quantity of liquid, a micro method is employed. A small volume of the substance is placed into a small test tube. A capillary tube, sealed at one end, is inverted and placed within the liquid. This assembly is attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube. The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is noted. The boiling point is the temperature at which the liquid begins to re-enter the capillary tube upon cooling.^[6]

Determination of Density

- **Methodology (Pycnometer Method):** The density of the substance (if liquid at the measurement temperature) can be determined using a pycnometer. The mass of the clean, dry pycnometer is accurately measured. It is then filled with the liquid, ensuring the volume is precise by removing any excess. The mass of the filled pycnometer is recorded. The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.^[6] For solids, gas pycnometry or displacement methods can be used.

Determination of Solubility

- **Methodology:** The solubility profile is assessed by adding a small, measured amount of **5-Bromo-2-methoxy-4-methylpyridine** (e.g., 10 mg) to a test tube containing a specific volume of a solvent (e.g., 1 mL). The mixture is agitated at a controlled temperature. The

solubility is determined by visual observation, noting whether the compound dissolves completely, partially, or remains insoluble. This procedure is repeated with a variety of solvents of differing polarities (e.g., water, ethanol, acetone, dichloromethane, hexane) to establish a comprehensive solubility profile.[6]

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